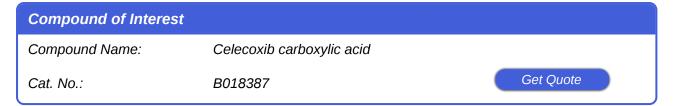


What is the chemical structure of Celecoxib carboxylic acid?

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An In-depth Technical Guide to Celecoxib Carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

Celecoxib carboxylic acid is the primary, yet pharmacologically inactive, metabolite of the selective cyclooxygenase-2 (COX-2) inhibitor, celecoxib. Understanding its chemical properties, metabolic generation, and analytical quantification is crucial for comprehensive pharmacokinetic and metabolic studies of celecoxib. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and relevant experimental protocols for the study of celecoxib carboxylic acid.

Chemical Structure and Identification

Celecoxib carboxylic acid is structurally characterized by the oxidation of the methyl group of the p-tolyl moiety of celecoxib to a carboxylic acid group.

Chemical Structure:



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IUPAC Name: 4-[1-[4-(aminosulfonyl)phenyl]-3-(trifluoromethyl)-1H-pyrazol-5-yl]benzoic acid[1]

SMILES String: O=C(O)C1=CC=C(C2=CC(C(F)(F)F)=NN2C3=CC=C(S(=O)

(N)=O)C=C3)C=C1

CAS Number: 170571-01-4[1]

Physicochemical and Pharmacological Data

A summary of the key quantitative data for **celecoxib carboxylic acid** is presented in Table 1. It is important to note that this metabolite is considered inactive as a COX-1 or COX-2 inhibitor. [2]

Table 1: Physicochemical and Pharmacological Properties of Celecoxib Carboxylic Acid



Property	Value	Reference
Molecular Formula	C17H12F3N3O4S	[1]
Molecular Weight	411.36 g/mol	[1]
Appearance	White to off-white solid	MedchemExpress
Solubility		
DMSO	125 mg/mL (with sonication)	MedchemExpress
DMF	30 mg/mL	[1]
Ethanol	30 mg/mL	[1]
Ethanol:PBS (pH 7.2) (1:6)	0.12 mg/mL	[1]
PBS (pH 7.2)	Slightly soluble	[1]
Biological Activity	Inactive metabolite of celecoxib	[2][3]

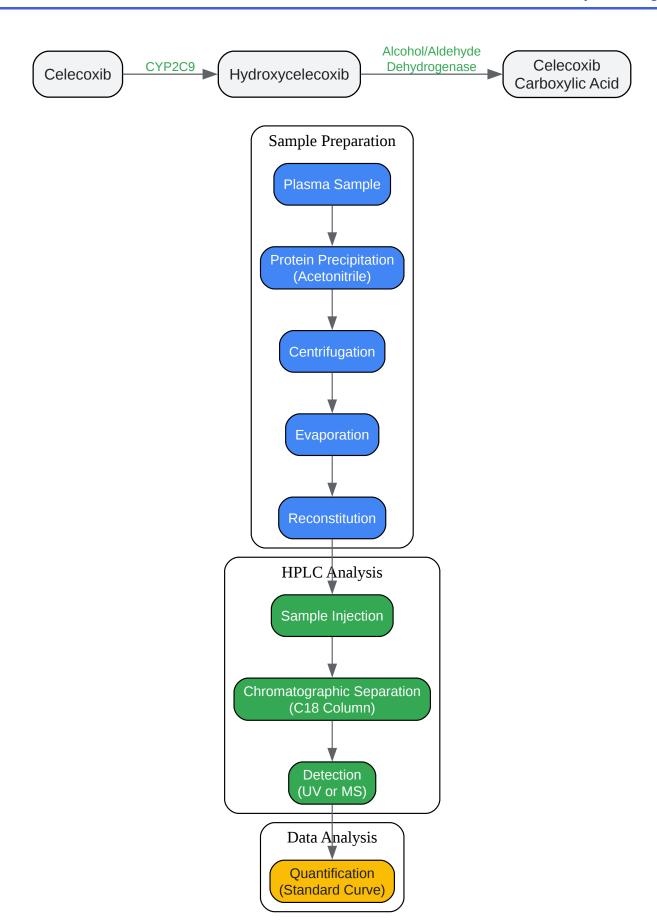
Metabolic Pathway and Synthesis

Celecoxib carboxylic acid is not typically synthesized directly for pharmacological use due to its inactivity. Its formation is a result of the in vivo metabolism of celecoxib. This metabolic pathway is a key area of study in understanding the pharmacokinetics of the parent drug.

Metabolic Generation

The metabolic conversion of celecoxib to its carboxylic acid derivative primarily occurs in the liver and is catalyzed by the cytochrome P450 enzyme, CYP2C9. The process involves a two-step oxidation of the methyl group.







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